

Technical Guide: Safety Data Sheet for Econazole Nitrate-d6

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Compound of Interest

Compound Name: Econazole Nitrate-d6

Cat. No.: B15561494

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Disclaimer: A specific Safety Data Sheet (SDS) for **Econazole Nitrate-d6** was not readily available. This guide is based on the available SDS for the non-deuterated parent compound, Econazole Nitrate. The toxicological and physical properties of the deuterated compound are expected to be very similar to the non-deuterated form, as the primary difference is the presence of deuterium isotopes, which does not significantly alter the chemical reactivity. However, it is crucial to handle any chemical with care and to consult a certified SDS for the specific compound when it becomes available.

This document provides a comprehensive overview of the safety, handling, and toxicological information for Econazole Nitrate, which should be considered as a surrogate for **Econazole Nitrate-d6** until a specific SDS is procured.

Chemical Identification

Identifier	Information
Analyte Name	Econazole Nitrate-d6
CAS Number	2334059-11-7 [1]
Molecular Formula	C18H10D6Cl3N3O4 [1]
Parent Compound	Econazole Nitrate
Parent CAS Number	24169-02-6
Parent Molecular Formula	C18H16Cl3N3O4 [2]
Synonyms	Spectazole, Pevaryl, Ifenec [2]

Hazard Identification

Econazole Nitrate is classified as a hazardous substance. Researchers and laboratory personnel must be aware of the following hazards:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Composition and Information on Ingredients

Substance Name	Concentration	CAS Number
Econazole Nitrate	100%	24169-02-6

First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a physician or Poison Control Center immediately.
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.

Fire-Fighting Measures

Aspect	Information
Extinguishing Media	Use dry chemical, carbon dioxide, or Halon extinguisher. A solid water stream may be inefficient.
Specific Hazards	When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NOx) and chlorine (Cl+). The material is likely combustible, though specific flash point data is not available.
Protective Equipment	Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection. Avoid dust formation and inhalation of dust, vapors, mist, or gas.
- Environmental Precautions: Prevent the substance from entering drains. Discharge into the environment must be avoided.
- Containment and Cleaning: Collect the spilled material using a shovel and place it in a suitable, closed container for disposal. Clean the affected area with water.

Handling and Storage

Aspect	Procedure
Safe Handling	Handle in a well-ventilated area. Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from food, drink, and animal feed.
Incompatible Materials	None specified in particular.

Exposure Controls and Personal Protection

Control Parameter	Specification
Engineering Controls	Use process enclosures or local exhaust ventilation to control airborne levels.
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
Skin Protection	Wear protective gloves and clothing.
Respiratory Protection	If exposure limits are exceeded, use a full-face respirator.

Physical and Chemical Properties

Property	Value
Appearance	White to off-white foam or white crystalline powder.
Molecular Weight	444.7 g/mol
Decomposition Temperature	Not available
pH	Not available
Auto-ignition Temperature	Not available

Stability and Reactivity

Aspect	Information
Reactivity	No specific reactivity hazards are known.
Chemical Stability	Stable under recommended storage conditions.
Hazardous Reactions	Hazardous polymerization does not occur.
Conditions to Avoid	Heat, flames, and sources of ignition. Avoid formation of dust.
Incompatible Materials	No specific data available.
Hazardous Decomposition Products	When heated, may produce toxic fumes of nitrogen oxides and chlorine.

Toxicological Information

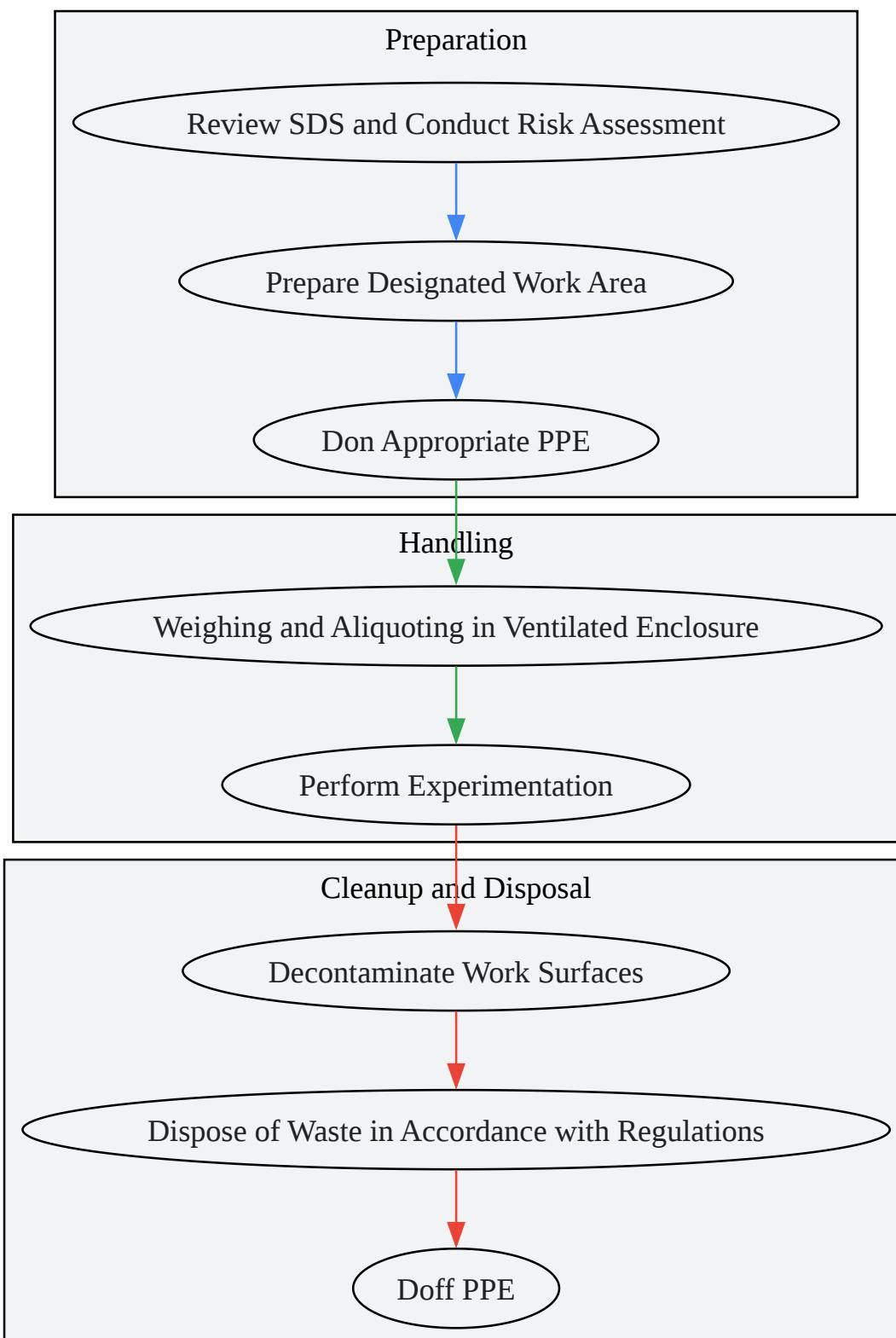
Toxicity Metric	Value and Species
Oral LD50	463 mg/kg (mouse), 668 mg/kg (rat)
Intraperitoneal LD50	180 mg/kg (mouse)
Subcutaneous LD50	750 mg/kg (mouse), 1,360 mg/kg (rat)

Primary Irritant Effect:

- On the skin: Irritant to skin and mucous membranes.
- On the eye: Causes an irritating effect.

Experimental Protocols

Detailed experimental protocols for **Econazole Nitrate-d6** are not publicly available. The following is a generalized workflow for handling potent pharmaceutical compounds in a research setting.



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Caption: Mechanism of action of Econazole Nitrate.

This guide is intended for informational purposes for researchers, scientists, and drug development professionals. Always refer to a specific and certified Safety Data Sheet for the exact compound in use and follow all institutional safety protocols.

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References

- 1. Econazole Nitrate-d6 | CAS | LGC Standards [lgcstandards.com]
- 2. Econazole Nitrate | C18H16Cl3N3O4 | CID 68589 - PubChem [pubchem.ncbi.nlm.nih.gov]
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